

An In-depth Technical Guide to 2,3-Dinitropyridine: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: 2,3-Dinitropyridine

CAS No.: 14916-60-0

Cat. No.: B076908

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dinitropyridine is a significant heterocyclic compound featuring a pyridine ring substituted with two nitro groups at the 2 and 3 positions. This arrangement of electron-withdrawing groups renders the pyridine ring highly electron-deficient, bestowing upon it unique chemical reactivity that is of considerable interest to organic chemists and drug development professionals. Its structure makes it a valuable precursor for the synthesis of various substituted pyridines, particularly diaminopyridines, which are key building blocks in the preparation of pharmaceuticals and other biologically active molecules. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and spectroscopic characterization of **2,3-dinitropyridine**, offering insights for its application in research and development.

Part 1: Physical and Chemical Properties

The physical and chemical characteristics of **2,3-dinitropyridine** are fundamental to its handling, storage, and application in chemical synthesis.

Physical Properties

2,3-Dinitropyridine is a solid at room temperature. A summary of its key physical properties is presented in the table below. It is important to note that some of these values are predicted through computational models due to the limited availability of experimentally determined data in the literature.

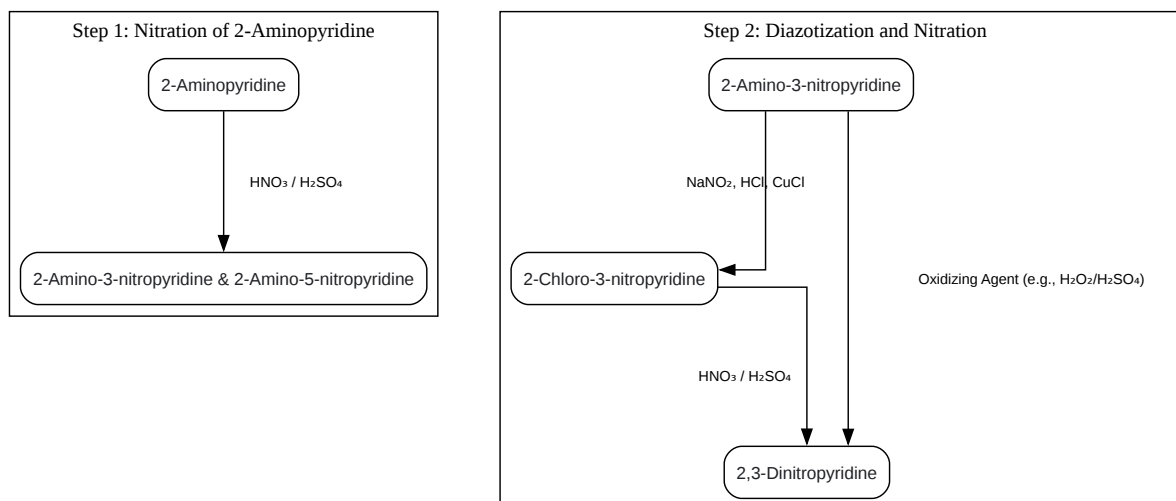
Property	Value	Source
CAS Number	14916-60-0	[1]
Molecular Formula	C ₅ H ₃ N ₃ O ₄	[1]
Molecular Weight	169.09 g/mol	[1]
Melting Point	43-45 °C	
Boiling Point (Predicted)	375.5 °C at 760 mmHg	[1]
Density (Predicted)	1.59 g/cm ³	[1]
Flash Point (Predicted)	180.9 °C	[1]
Vapor Pressure (Predicted)	1.67E-05 mmHg at 25°C	[1]
Refractive Index (Predicted)	1.621	[1]

Solubility: Qualitative assessments suggest that dinitropyridines are generally soluble in many common organic solvents but have low solubility in water. Based on the "like dissolves like" principle, **2,3-dinitropyridine** is expected to be soluble in polar aprotic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and acetone, as well as chlorinated solvents like dichloromethane and chloroform. Its solubility in alcohols like methanol and ethanol is likely to be moderate. Quantitative solubility data is not readily available, and experimental determination is recommended for specific applications.

Chemical Properties

The chemical behavior of **2,3-dinitropyridine** is dominated by the strong electron-withdrawing nature of the two nitro groups and the inherent electronic properties of the pyridine ring.

The synthesis of **2,3-dinitropyridine** can be challenging due to the deactivation of the pyridine ring by the first nitro group, making the introduction of the second nitro group difficult. A common strategy involves the nitration of a pre-functionalized pyridine derivative. One plausible synthetic route starts from the readily available 2-aminopyridine.



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Synthetic pathways to 2,3-Dinitropyridine.

Experimental Protocol: Synthesis from 2-Amino-3-nitropyridine

This protocol is a generalized procedure based on common organic synthesis techniques for nitration and diazotization reactions.

Step 1: Synthesis of 2-Chloro-3-nitropyridine from 2-Amino-3-nitropyridine (Sandmeyer Reaction)

- Diazotization:
 - Dissolve 2-amino-3-nitropyridine in a cooled (0-5 °C) aqueous solution of hydrochloric acid.
 - Slowly add a solution of sodium nitrite in water, maintaining the temperature below 5 °C.
 - Stir the mixture for 30-60 minutes to ensure complete formation of the diazonium salt.
- Sandmeyer Reaction:
 - In a separate flask, prepare a solution of copper(I) chloride in hydrochloric acid.
 - Slowly add the cold diazonium salt solution to the copper(I) chloride solution.
 - Allow the reaction mixture to warm to room temperature and then heat gently to drive the reaction to completion, which is often indicated by the cessation of nitrogen gas evolution.
 - Extract the product with a suitable organic solvent (e.g., dichloromethane), wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

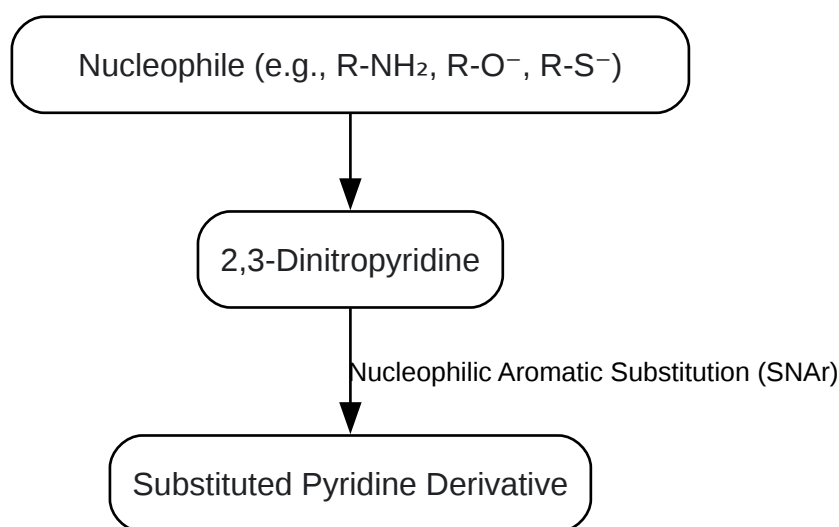
Step 2: Nitration of 2-Chloro-3-nitropyridine to **2,3-Dinitropyridine**

- Nitration:
 - Carefully add 2-chloro-3-nitropyridine to a cold (0-5 °C) mixture of concentrated sulfuric acid and fuming nitric acid.
 - Stir the mixture at low temperature for a period, then allow it to warm to room temperature and possibly heat to ensure complete nitration.
 - Carefully pour the reaction mixture onto crushed ice to precipitate the product.
 - Filter the solid, wash thoroughly with cold water to remove residual acid, and dry.

- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol).

The two nitro groups strongly activate the pyridine ring for nucleophilic aromatic substitution (S_NAr). The positions ortho and para to the nitro groups are particularly susceptible to attack by nucleophiles. In **2,3-dinitropyridine**, the C4 and C6 positions are activated.

Reaction with Nucleophiles: **2,3-Dinitropyridine** readily reacts with a variety of nucleophiles, such as amines, alkoxides, and thiolates, to yield substituted pyridine derivatives. For example, reaction with an amine can lead to the formation of a nitro-aminopyridine. The regioselectivity of the substitution will depend on the nature of the nucleophile and the reaction conditions.



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Sources

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